

# CAS number and chemical identifiers for 3,6-Dichlorocarbazole

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## Compound of Interest

Compound Name: 3,6-Dichlorocarbazole

Cat. No.: B1220011

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## An In-depth Technical Guide to 3,6-Dichlorocarbazole

### Introduction

**3,6-Dichlorocarbazole** is a halogenated aromatic compound belonging to the carbazole family. It is recognized for its unique chemical and electronic properties, which make it a valuable intermediate and building block in various scientific fields. For researchers, particularly in materials science and drug development, it serves as a key component in the synthesis of more complex molecules, including organic electronics and potential pharmaceutical agents.<sup>[1]</sup> Its excellent thermal stability and electron-transporting capabilities are notable, positioning it as a critical material for developing next-generation electronic devices like organic light-emitting diodes (OLEDs) and organic photovoltaic cells.<sup>[1]</sup> Furthermore, its role as an aryl hydrocarbon receptor (AHR) agonist and its classification as a polyhalogenated carbazole (PHCZ) with dioxin-like toxicity make it a compound of interest in environmental science and toxicology.<sup>[2][3][4]</sup>

This guide provides a comprehensive overview of **3,6-Dichlorocarbazole**, focusing on its chemical identifiers, physicochemical properties, relevant experimental protocols, and biological significance to support advanced research and development.

# Chemical Identifiers and Physicochemical Properties

A clear identification of a chemical compound is fundamental for research and regulatory purposes. The following tables summarize the key identifiers and physicochemical properties of **3,6-Dichlorocarbazole**.

Table 1: Chemical Identifiers for **3,6-Dichlorocarbazole**

Identifier	Value
CAS Number	5599-71-3[1][2][5][6][7]
IUPAC Name	3,6-dichloro-9H-carbazole[5]
Molecular Formula	C <sub>12</sub> H <sub>7</sub> Cl <sub>2</sub> N[1][2][5][6]
SMILES	<chem>C1=CC2=C(C=C1Cl)C3=C(N2)C=CC(=C3)Cl</chem> [2][8]
InChI	InChI=1S/C <sub>12</sub> H <sub>7</sub> Cl <sub>2</sub> N/c13-7-1-3-11-9(5-7)10-6-8(14)2-4-12(10)15-11/h1-6,15H[2][5][8]
InChIKey	BIMDTNQPZWJKPL-UHFFFAOYSA-N[2][5][8]
PubChem CID	236487[1][5]
MDL Number	MFCD00218271[1][7]
EC Number	679-764-8[5]

Table 2: Physicochemical Properties of **3,6-Dichlorocarbazole**

Property	Value
Molecular Weight	236.1 g/mol [1][2][7]
Monoisotopic Mass	234.9955546 Da[5]
Appearance	White to light yellow to light orange powder/crystal[1][2]
Melting Point	204 - 210 °C[1]
Boiling Point (Predicted)	420.0 ± 25.0 °C[2][7]
Density (Predicted)	1.476 ± 0.06 g/cm <sup>3</sup> [2][7]
pKa (Predicted)	15.52 ± 0.30[2][7]
Solubility	Soluble in Acetone[2][7]

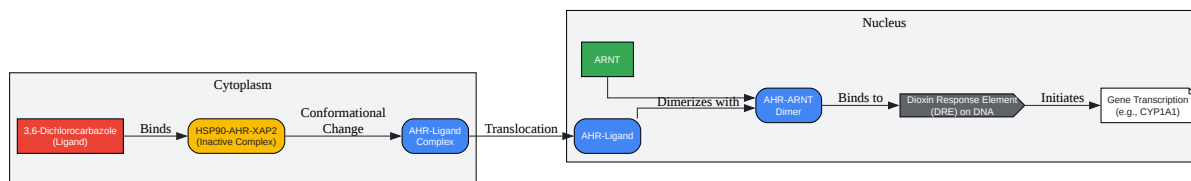
## Biological Activity and Toxicological Profile

**3,6-Dichlorocarbazole** is recognized as an aryl hydrocarbon receptor (AHR) agonist.[2] The AHR is a ligand-activated transcription factor involved in regulating biological responses to planar aromatic hydrocarbons. Activation of the AHR pathway is a key mechanism for the toxic effects of dioxin-like compounds. As a result, **3,6-Dichlorocarbazole** exhibits dioxin-like toxicity.[3][4]

Studies have shown its persistence in the environment and potential for bioaccumulation.[3][9] Research on its effects in soil indicates that it can alter the microbial community structure, inhibiting processes like nitrification while promoting denitrification and hydrocarbon degradation.[10] In aquatic life, such as the red crucian carp, exposure has been shown to induce oxidative stress, lipid peroxidation, and DNA damage, leading to histopathological changes in the liver.[9]

## Aryl Hydrocarbon Receptor (AHR) Signaling Pathway

The diagram below illustrates a simplified canonical AHR signaling pathway, which is activated by ligands such as **3,6-Dichlorocarbazole**.



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Caption: Simplified AHR signaling pathway activated by **3,6-Dichlorocarbazole**.

## Experimental Protocols

Detailed experimental protocols are crucial for reproducibility. While specific synthesis protocols for **3,6-Dichlorocarbazole** are not readily available in the provided search results, a standard method involves the electrophilic chlorination of carbazole. The following sections detail a representative protocol for the synthesis of a structurally similar compound, 3,6-dibromocarbazole, and a protocol for analyzing the degradation of **3,6-Dichlorocarbazole** in soil.

### Protocol 1: Synthesis of Halogenated Carbazoles (Adapted from 3,6-Dibromocarbazole Synthesis)

This protocol describes a general method for the electrophilic halogenation of carbazole using an N-halosuccinimide, which can be adapted for chlorination.<sup>[11]</sup>

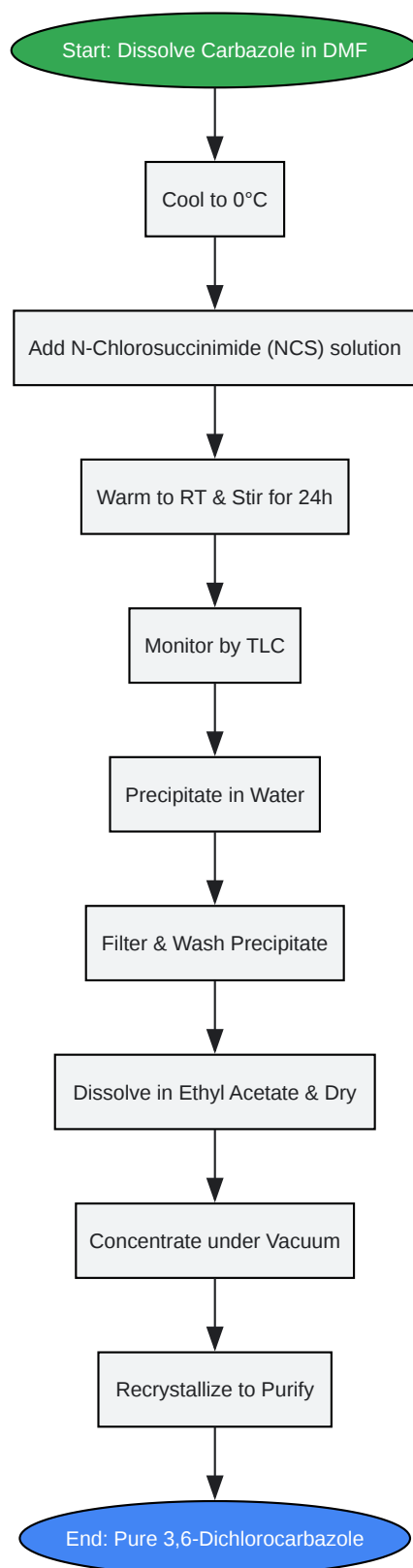
Materials:

- Carbazole
- N-Chlorosuccinimide (NCS)

- N,N-Dimethylformamide (DMF)
- Distilled Water
- Ethyl Acetate
- Sodium Sulfate
- Standard glassware for organic synthesis (round-bottom flask, condenser)
- Stirring and cooling apparatus (ice bath)

Procedure:

- Dissolve carbazole (1 equivalent) in DMF in a round-bottom flask.
- Cool the solution to 0 °C using an ice bath.
- Slowly add a solution of N-Chlorosuccinimide (approximately 2.2 equivalents for dichlorination) in DMF dropwise to the carbazole solution.
- Allow the reaction mixture to warm to room temperature and stir for 24 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, pour the reaction mixture into distilled water to precipitate the crude product.
- Filter the precipitate under vacuum and wash thoroughly with distilled water.
- Dissolve the crude product in ethyl acetate and dry the organic layer with sodium sulfate.
- Filter the solution and concentrate it under reduced pressure.
- Purify the crude product by recrystallization from a suitable solvent (e.g., chloroform or ethanol) to yield pure **3,6-Dichlorocarbazole**.



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Caption: General workflow for the synthesis of **3,6-Dichlorocarbazole**.

## Protocol 2: Analysis of 3,6-Dichlorocarbazole Degradation in Soil

This protocol outlines a method for studying the environmental fate of **3,6-Dichlorocarbazole** in a soil matrix.<sup>[3]</sup>

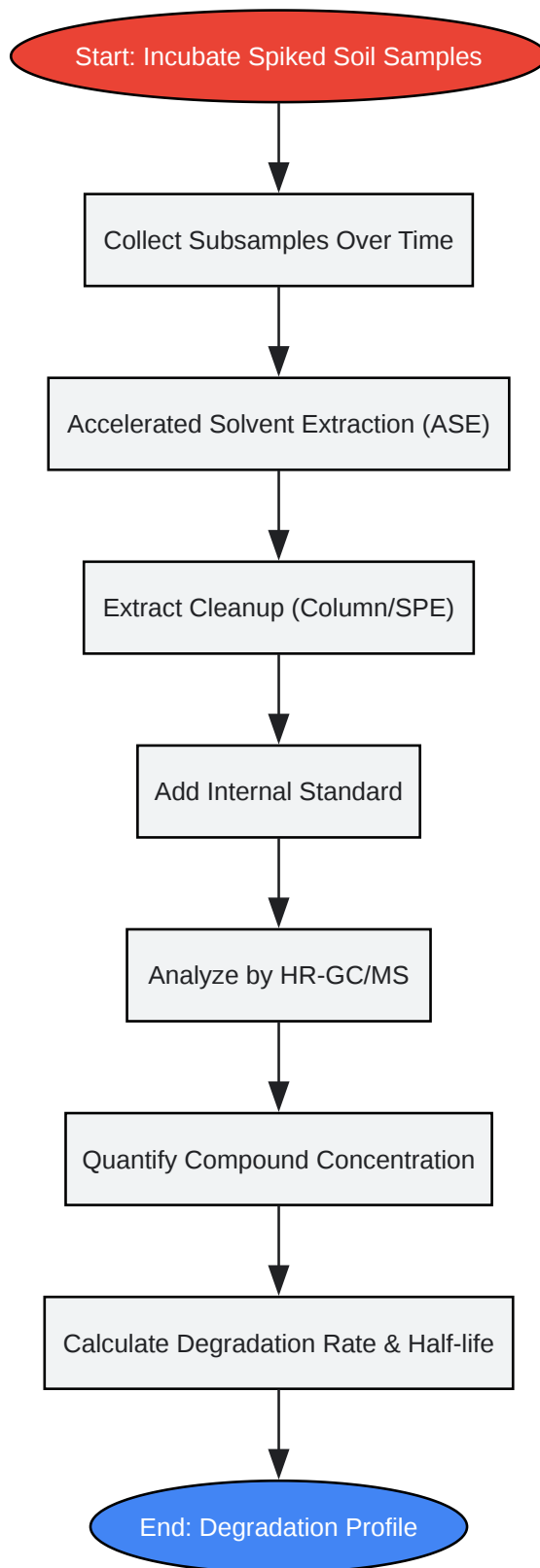
### Materials:

- Soil samples spiked with **3,6-Dichlorocarbazole**
- Accelerated Solvent Extractor (ASE)
- Solvents for extraction (e.g., hexane, dichloromethane)
- Solid-Phase Extraction (SPE) cartridges (e.g., C18)
- High-Resolution Gas Chromatography/Mass Spectrometry (HR-GC/MS) system
- Isotope-labeled internal standard for quantification

### Procedure:

- Incubate soil samples spiked with a known concentration of **3,6-Dichlorocarbazole** under controlled environmental conditions for a set time period (e.g., 57 days).
- At specified time points, collect soil subsamples for analysis.
- Extract the carbazoles from the soil using Accelerated Solvent Extraction (ASE).
- Perform a clean-up of the extract using column chromatography and/or C18-SPE to remove interfering matrix components.
- Add an isotope-labeled internal standard to the cleaned extract.
- Analyze the final extract using HR-GC/MS to identify and quantify **3,6-Dichlorocarbazole** and any degradation products.

- Calculate the degradation rate and half-life by plotting the natural log of the concentration ratio ( $\ln(c/c_0)$ ) versus time.





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Caption: Workflow for analyzing the degradation of **3,6-Dichlorocarbazole** in soil.

## Safety and Handling

**3,6-Dichlorocarbazole** is classified as an irritant.[2] GHS hazard statements indicate that it causes skin irritation (H315) and serious eye irritation (H319).[5] Therefore, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated area or a chemical fume hood. For detailed safety information, consult the Safety Data Sheet (SDS) provided by the supplier.

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